

# Schineolignin C: A Literature Review and Technical Guide

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## Compound of Interest

Compound Name: *Schineolignin C*

Cat. No.: B12392664

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## Introduction

**Schineolignin C** is a lignan compound isolated from *Schisandra chinensis*, a plant with a long history of use in traditional medicine, particularly in East Asia. Lignans from *Schisandra chinensis* are a well-studied class of phytochemicals known for a wide range of biological activities, including anti-inflammatory, antioxidant, neuroprotective, and anticancer effects. While specific research on **Schineolignin C** is still emerging, this guide provides a comprehensive overview of the background, isolation, and known biological activities of related lignans from *Schisandra chinensis*, offering a valuable resource for researchers interested in this novel compound. The information presented here is based on the broader literature concerning lignans and neolignans from this plant species, providing a predictive framework for the potential properties and mechanisms of action of **Schineolignin C**.

## Chemical Structure and Natural Source

**Schineolignin C** belongs to the lignan family of natural products, which are characterized by the coupling of two phenylpropanoid units. It has been identified as a constituent of the roots of *Schisandra chinensis* (Turcz.) Baill., a woody vine native to Northern China, Russia, and Korea. The isolation of related compounds, such as Schineolignin D, a phenylpropanoid, has been reported from the same plant source, suggesting a rich and diverse phytochemical profile within the roots of this species<sup>[1]</sup>.

## Biological Activities

While specific quantitative data on the biological activities of **Schineolignin C** are not yet widely available in the public domain, the broader class of lignans from *Schisandra chinensis* has been extensively studied. These compounds are known to possess significant therapeutic potential across several domains.

### Anti-inflammatory Activity

Lignans isolated from *Schisandra chinensis* have demonstrated potent anti-inflammatory effects. Studies on various dibenzocyclooctadiene lignans have shown that they can suppress the production of pro-inflammatory mediators. The anti-inflammatory activity of these compounds is a key area of research, with many lignans exhibiting inhibitory effects on critical inflammatory pathways[2][3].

### Antioxidant Activity

Many lignans from *Schisandra sphenanthera*, a closely related species, have shown noteworthy antioxidant activity. This is often assessed through their capacity to scavenge free radicals, such as 2,2-diphenyl-1-picrylhydrazyl (DPPH)[2]. The antioxidant properties of these compounds are believed to contribute significantly to their overall health benefits.

### Neuroprotective Effects

Recent research has highlighted the neuroprotective potential of compounds isolated from the roots of *Schisandra chinensis*. For instance, the related compound Schineolignin D has shown statistically significant neuroprotective activity in PC12 cell lines induced by hydrogen peroxide ( $H_2O_2$ ) at a concentration of 12.5  $\mu M$ [1]. This suggests that **Schineolignin C** may also possess neuroprotective properties, a promising avenue for further investigation.

### Anticancer Activity

Certain lignans from the rattan stems of *Schisandra chinensis* have been evaluated for their cytotoxic activities against human cancer cell lines. While some compounds exhibited weak cytotoxic activity, this remains an active area of research for the development of novel anticancer agents[3].

## Quantitative Data on Related Lignans

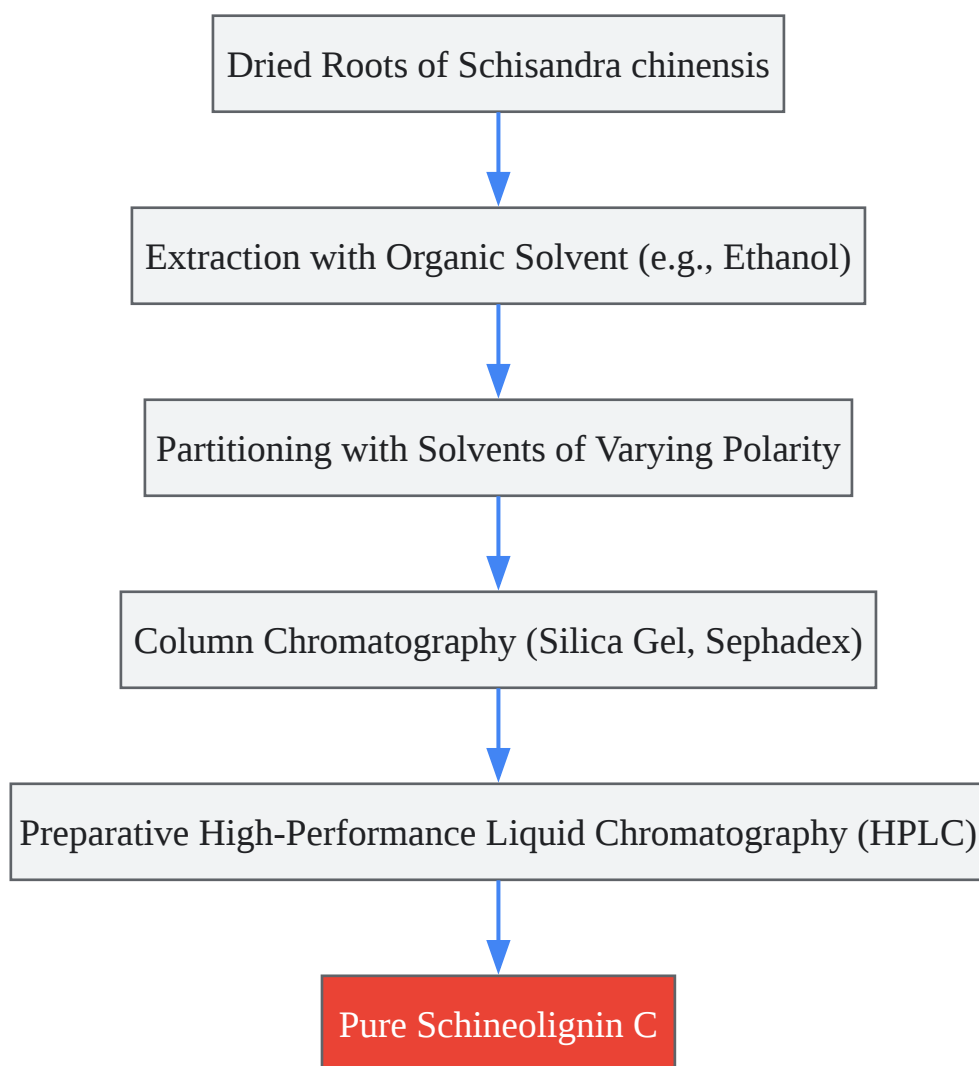
To provide a comparative context for the potential bioactivity of **Schineolignin C**, the following table summarizes quantitative data for other lignans isolated from Schisandra species.

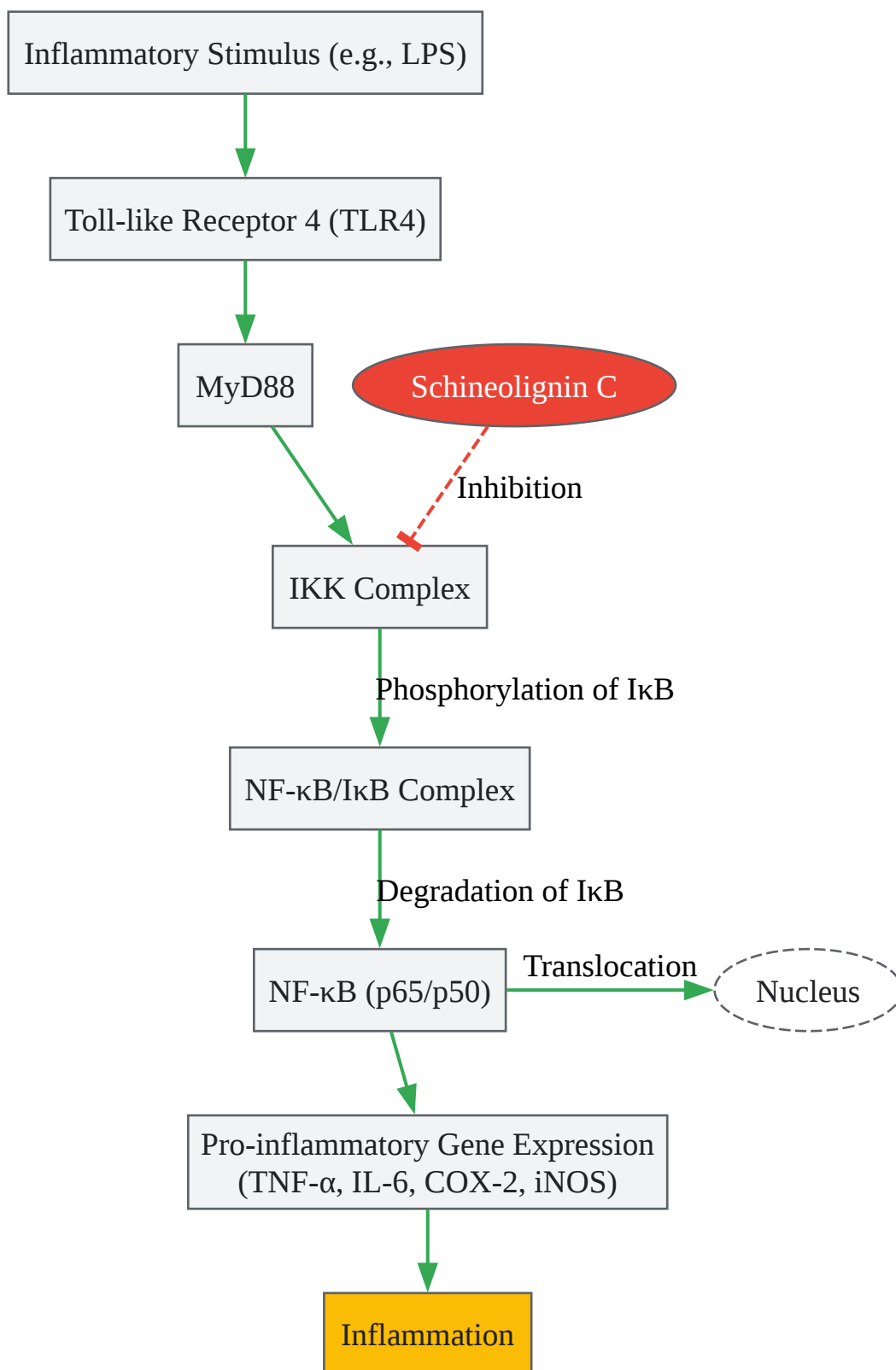
Compound	Biological Activity	Assay	IC50 Value	Reference
Lignan 8 (from <i>S. sphenanthera</i> )	Antioxidant	DPPH radical scavenging	35 µg/mL	[2]
Lignan 13 (from <i>S. sphenanthera</i> )	Antioxidant	DPPH radical scavenging	48 µg/mL	[2]
Lignan 1 (from <i>S. sphenanthera</i> )	Antioxidant	DPPH radical scavenging	92 µg/mL	[2]
Lignan 7 (from <i>S. sphenanthera</i> )	Antioxidant	DPPH radical scavenging	115 µg/mL	[2]
Lignan 2 (from <i>S. chinensis</i> )	Cytotoxicity	Human Hela cancer cell lines	30.6 µM	[3]
Lignan 8 (from <i>S. chinensis</i> )	Cytotoxicity	Human Hela cancer cell lines	41.0 µM	[3]
Lignan 6 (from <i>S. chinensis</i> )	Cytotoxicity	Human Hela cancer cell lines	86.3 µM	[3]
Cisplatin (positive control)	Cytotoxicity	Human Hela cancer cell lines	27.3 µM	[3]

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Schineolignin C** would be found in its primary publication. However, based on the methodologies reported for similar lignans from *Schisandra chinensis*, a general workflow can be outlined.

## General Isolation and Purification Workflow





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)